

natural sources and origin of cis-pinane in terpene chemistry

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: (1R)-(+)-cis-Pinane

CAS No.: 4795-86-2

Cat. No.: S1911425

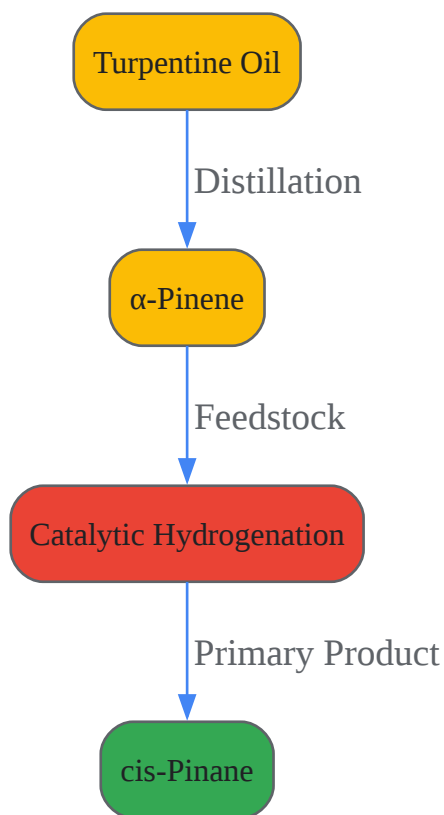
Get Quote

Natural Origin and Industrial Production

Although cis-pinane itself is a hydrogenated product, its origin is deeply rooted in natural sources.

- **Primary Natural Source:** cis-Pinane is synthesized from **α -pinene**, which is the primary component of **turpentine** [1]. Turpentine is a volatile liquid obtained by distilling the resin from pine trees and other conifers [2] [1].
- **Global Availability:** The composition of turpentine oil varies by geographical origin. For instance, turpentine from China has a very high α -pinene content (around 90%), whereas sources from the U.S.A. and the European Union have concentrations ranging from 50-66% [3]. This makes α -pinene an abundantly available, renewable chemical feedstock [4].

The following diagram illustrates the primary industrial pathway for producing cis-pinane from turpentine.



[Click to download full resolution via product page](#)

Industrial production pathway of cis-pinane from pine tree resin.

Synthesis and Key Experimental Protocol

The synthesis of cis-pinane is primarily achieved through the catalytic hydrogenation of α-pinene. Recent research focuses on developing greener and more efficient catalytic systems.

Detailed Experimental Protocol: Aqueous-Phase Hydrogenation

A 2023 study describes a green and efficient method for hydrogenating α-pinene to cis-pinane using a water-based system and a non-precious metal catalyst [1].

- **Catalyst Preparation:** An amphiphilic nickel-based catalyst was synthesized. A hollow nanosphere was created with a nitrogen-doped carbon inner layer and a mesoporous silica outer layer. Nickel was

loaded onto this nanomaterial using a simple impregnation method with nickel acetate tetrahydrate, followed by reduction under hydrogen flow [1].

- **Reaction Setup:** The hydrogenation reaction was performed in a high-pressure autoclave reactor. The typical procedure involved:
 - Charging the reactor with **α -pinene**, **water** (as the solvent), and the **nickel-based catalyst**.
 - Sealing and purging the reactor with hydrogen several times to remove air.
 - Pressurizing the reactor with **hydrogen gas (H_2)** to a specific pressure (e.g., 1.5 MPa).
 - Heating the mixture to the target reaction **temperature (e.g., 120°C)** and maintaining it with constant stirring for the duration of the reaction [1].
- **Product Isolation:** After the reaction, the mixture was cooled to room temperature. The organic phase (containing the product pinane) and the aqueous phase separated naturally. The product was isolated by simple phase separation, and the catalyst could be recovered by centrifugation [1].

Industrial Synthesis Route to Linalool

Beyond direct production, cis-pinane is a key intermediate in the industrial synthesis of the fragrance compound **linalool** [3]. The industrial process involves:

- **Hydrogenation** of α -pinene to cis-pinane.
- **Oxidation** of cis-pinane to form pinane hydroperoxides.
- **Reduction** of the hydroperoxides to cis-pinanol.
- **Pyrolysis** (high-temperature cracking) of cis-pinanol to obtain linalool [3].

Chemical Properties and Comparative Data

cis-Pinane is a saturated bicyclic hydrocarbon (a monoterpene) with the molecular formula $C_{10}H_{18}$ [5].

The table below summarizes its key physical and chemical properties, with comparative data for its isomer, trans-pinane, where available.

| Property | cis-Pinane | trans-Pinane | Notes / Significance |
|------------|---------------|----------------|-------------------------------------|
| CAS Number | 6876-13-7 [5] | N/A in sources | Unique identifier for the chemical. |

| Property | cis-Pinane | trans-Pinane | Notes / Significance |
|----------------|---|----------------|--|
| Boiling Point | 167-168 °C [5] | N/A in sources | Indicates volatility. |
| Density | 0.857 g/mL at 20°C [5] | N/A in sources | Physical characteristic. |
| Odor Profile | Fresh pine, balsam, herbal [5] | N/A in sources | Makes it useful in fragrances. |
| Reactivity | Higher | Lower | The C2-H bond in <i>trans</i> -pinane is sterically hindered by methyl groups, making <i>cis</i> -pinane much more reactive for subsequent chemical transformations [1]. |
| Industrial Use | Primary product for fragrances, medicine; key intermediate for Linalool [3] [1] | N/A in sources | The higher reactivity of <i>cis</i> -pinane makes it more economically valuable [1]. |

Applications and Synthetic Utility

cis-Pinane serves as a versatile building block in organic synthesis and the fragrance industry.

- **Fragrance and Flavor Industry:** It is a direct precursor in the multi-step synthesis of **linalool**, and subsequently **geraniol** and **citronellol**, which are highly valuable fragrance compounds [3].
- **Synthesis of Novel Compounds:** cis-Pinane and its derivative, cis-pinanol, can undergo further chemical reactions to access diverse molecular structures [4] [3]:
 - **Chlorooxidation:** Reaction with hypochlorous acid (HOCl) produces a novel chloroketone, which can be used to synthesize various dimethylcyclobutane derivatives [4].
 - **Alkoxy Ketones:** The chloroketone can react with primary alcohols to yield alkoxy ketones with floral and woody notes [3].
 - **Protected Derivatives:** Further chemical modifications can produce ketals and other compounds with cedarwood-like or sophisticated woody fragrances [3].

Research Frontiers and Future Outlook

The field is advancing toward more sustainable and innovative uses of terpene feedstocks like pinane.

- **Greener Catalysis:** Research is focused on developing efficient **aqueous-phase reaction systems** using **non-precious metal catalysts** (e.g., nickel) to make processes more environmentally friendly and cost-effective [1].
- **Expanding Chemical Space:** A promising frontier is the integration of synthetic biology and synthetic chemistry to go beyond nature's capabilities. This includes using engineered enzymes to perform non-natural reactions on terpene scaffolds, potentially leading to novel "non-natural" terpenoids with new bioactive properties [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Aqueous-phase hydrogenation of α -pinene to cis-pinane ... [bioresources.cnr.ncsu.edu]
2. Terpene [en.wikipedia.org]
3. Brief Description of cis/trans-Pinane [foreverest.net]
4. Chemistry around pinene and pinane: a facile synthesis of ... [pubmed.ncbi.nlm.nih.gov]
5. cis-Pinane | 6876-13-7 [chemicalbook.com]
6. Expanding the Terpene Universe: Synthetic Biology and ... [mdpi.com]

To cite this document: Smolecule. [natural sources and origin of cis-pinane in terpene chemistry].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1911425#natural-sources-and-origin-of-cis-pinane-in-terpene-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com